

Core Organoiron Contributions and Quantitative Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Collman'S reagent

Cat. No.: S12542717

Get Quote

The table below summarizes Collman's key organoiron chemistry contributions and their significance.

Contribution	Description	Significance / Quantitative Data
Collman's Reagent (Na ₂ Fe(CO) ₄) [1]	Disodium tetracarbonylferrate, a transition metal analog of a Grignard reagent [2].	Enables C-C coupling reactions in organic synthesis [1]. A key nucleophilic organoiron complex.
"Picket Fence Porphyrin" [3]	Synthetic iron-porphyrin with peripheral groups that block side reactions [3].	First stable, functional analog of hemoglobin/myoglobin active sites. O₂-binding affinities very similar to natural proteins [3].
Biomimetic Catalysis	Functional models of Cytochrome c oxidase (CcO) active site with an Fe porphyrin (heme a ₃), Cu ^B , and Tyr244 [4] [5].	Catalyzes selective four-electron reduction of O₂ to water without toxic byproducts. Demonstrated under physiological potential and pH [4] [5].
H₂S Inhibition Studies	Used functional CcO model to study H ₂ S binding and inhibition [5].	≈60% reduction in electrocatalytic current with 240 μM NaSH. Inhibition is reversible (95-100% activity restored) [5].

Detailed Experimental Protocols

Protocol 1: Synthesis and Application of Collman's Reagent

Collman's Reagent ($\text{Na}_2\text{Fe}(\text{CO})_4$) serves as a source of nucleophilic " $\text{Fe}(\text{CO})_4^{2-}$ " for transforming organic halides into carbonyl compounds [1] [2].

Key Reaction Steps:

- **Acylation:** The reagent reacts with alkyl halides (R-X) to form acyl iron complexes.
 - $\text{R-X} + \text{Na}_2\text{Fe}(\text{CO})_4 \rightarrow \text{R-C(O)-Fe}(\text{CO})_3^- \text{Na}^+$
- **Protonation / Oxidation:** The resulting acyl complex can be protonated to yield aldehydes or oxidized to yield ketones or carboxylic acids.
 - $\text{R-C(O)-Fe}(\text{CO})_3^- \rightarrow \text{R-CHO}$ (upon protonation)

Technical Insight: This reagent is a **transition metal analog of a Grignard reagent**, performing nucleophilic carbonylations that are otherwise challenging [2]. Its utility in forming C-C bonds makes it valuable for constructing complex organic molecules.

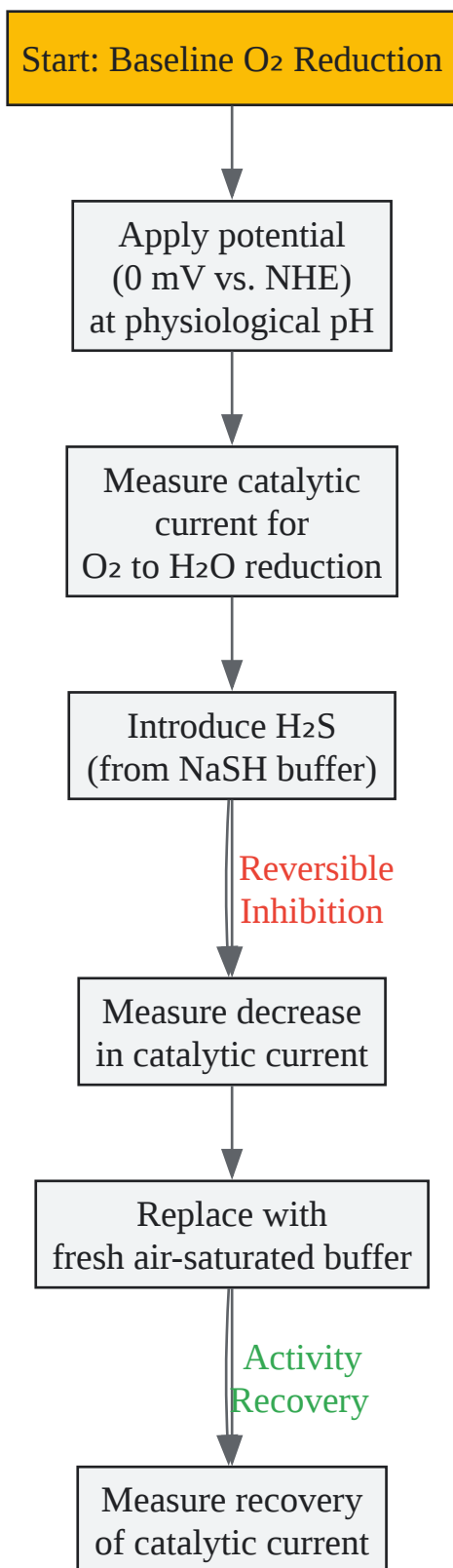
Protocol 2: Investigating H_2S Inhibition using a Functional CcO Model

This methodology uses a synthetic enzyme model to explore reversible inhibition of cytochrome c oxidase (CcO), mimicking physiological hibernation induction [5].

1. Experimental Setup:

- **Catalyst Immobilization:** The functional CcO model (Fe porphyrin with covalently attached Cu^{B} complex and phenol) is attached to a self-assembled monolayer (SAM) on a gold-disc electrode using click chemistry [5].
- **Electrochemical Measurement:** A rotating ring-disc electrode assembly measures the electrocatalytic current for O_2 reduction to H_2O [5].

2. Inhibition Workflow: The following diagram illustrates the experimental process for studying H_2S inhibition.



[Click to download full resolution via product page](#)

Experimental workflow for H₂S inhibition and recovery

3. Data Collection & Analysis:

- **Spectroscopic Binding Studies:** Anaerobically add NaSH buffer to the reduced CcO model in solution. Use **UV/Vis spectroscopy** (red shift and decreased intensity of the Soret band) and **¹H-NMR** (appearance of upfield-shifted peaks at -1.16 to -1.75 ppm) to confirm H₂S binds to the Fe(II) porphyrin [5].
- **Quantifying Inhibition:** Plot catalytic current against NaSH concentration. A concentration of **240 μM NaSH reduces current by ≈60%** [5].
- **Assessing Reversibility:** Replace the H₂S solution with fresh, air-saturated buffer. Observe **95-100% restoration of catalytic current**, confirming reversible inhibition [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. . James - Wikipedia P Collman [en.wikipedia.org]
2. Author: J. P . Collman [organic-chemistry.org]
3. | James Collman Chemistry [chemistry.stanford.edu]
4. 's Profile | Stanford Profiles James Collman [profiles.stanford.edu]
5. Using a functional enzyme model to understand the chemistry behind... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Core Organoiron Contributions and Quantitative Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12542717#james-p-collman-organoiron-chemistry-contributions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com